

Environmental Fate and Degradation of 2,3-Dichloropropanal: A Technical Guide

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Compound of Interest

Compound Name: *2,3-Dichloropropanal*

Cat. No.: *B154343*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2,3-Dichloropropanal is a chlorinated aldehyde of environmental interest, primarily recognized as a transient intermediate in the microbial degradation of the persistent groundwater contaminant 1,2,3-trichloropropane (TCP). Due to its reactive nature and status as an intermediate, comprehensive data on its standalone environmental fate are scarce. This technical guide synthesizes the available information on the physicochemical properties, abiotic and biotic degradation pathways, and environmental partitioning of **2,3-Dichloropropanal**. Where direct data is unavailable, this guide draws upon information for analogous compounds and outlines standardized experimental protocols for its characterization. This document aims to provide a thorough understanding for researchers and professionals involved in environmental science and drug development.

Physicochemical Properties of 2,3-Dichloropropanal

A summary of the key physicochemical properties of **2,3-Dichloropropanal** is presented in Table 1. These properties are crucial for predicting its behavior and transport in the environment.

Property	Value	Reference
Chemical Formula	<chem>C3H4Cl2O</chem>	[1]
Molecular Weight	126.97 g/mol	[2]
CAS Number	10140-89-3	[2]
Appearance	Colorless liquid (presumed)	[3]
Boiling Point	48 °C at 14 Torr	[4]
Density	1.426 g/cm ³ at 0 °C	[4]
Vapor Pressure	3.26 mmHg at 25 °C	[4]
Flash Point	54.7 °C	[4]
XLogP3	1.03	[4]
Water Solubility	Data not available; likely moderate solubility based on structure.	
Henry's Law Constant	Data not available; expected to be moderately volatile from water.	

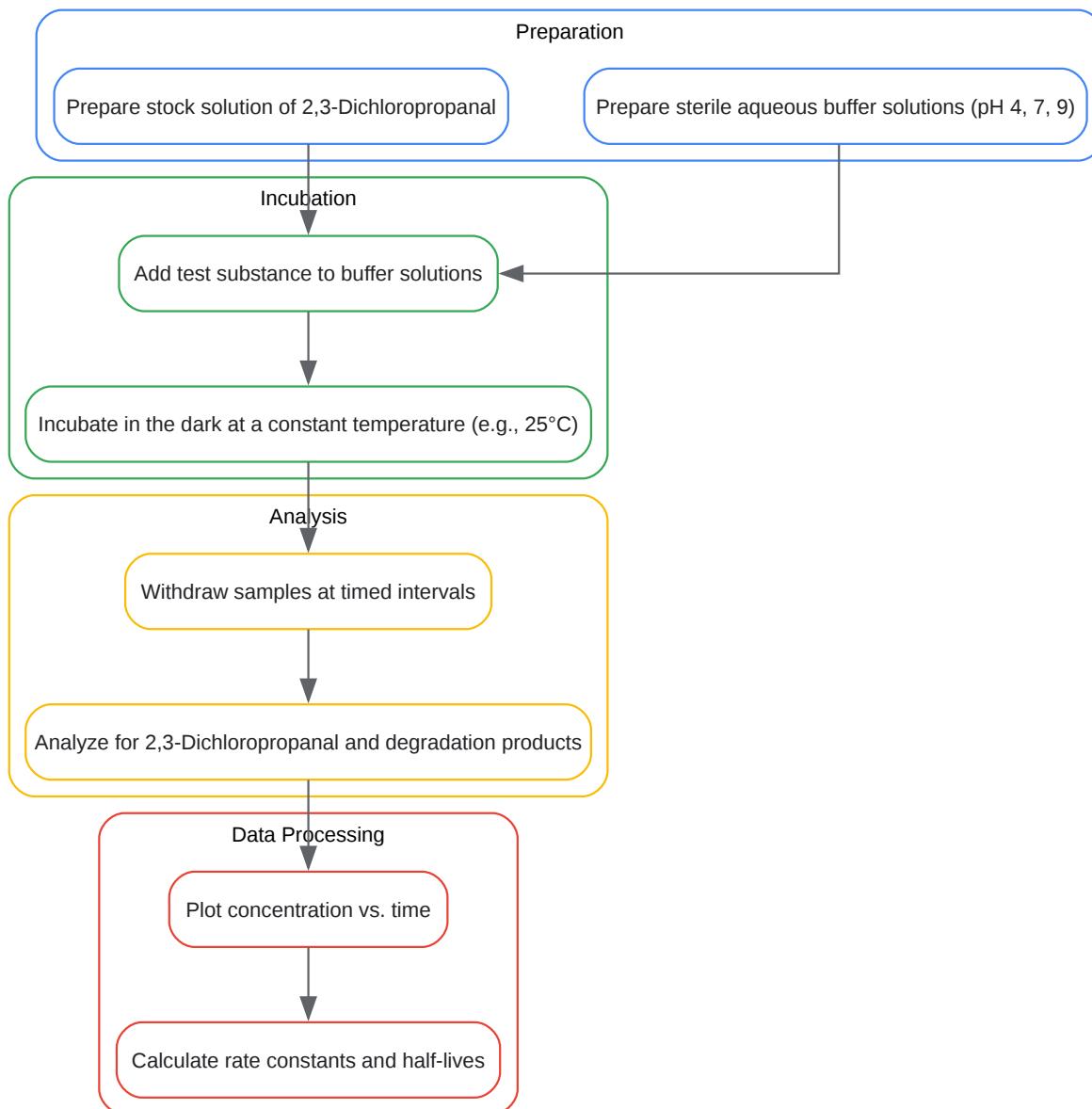
Abiotic Degradation

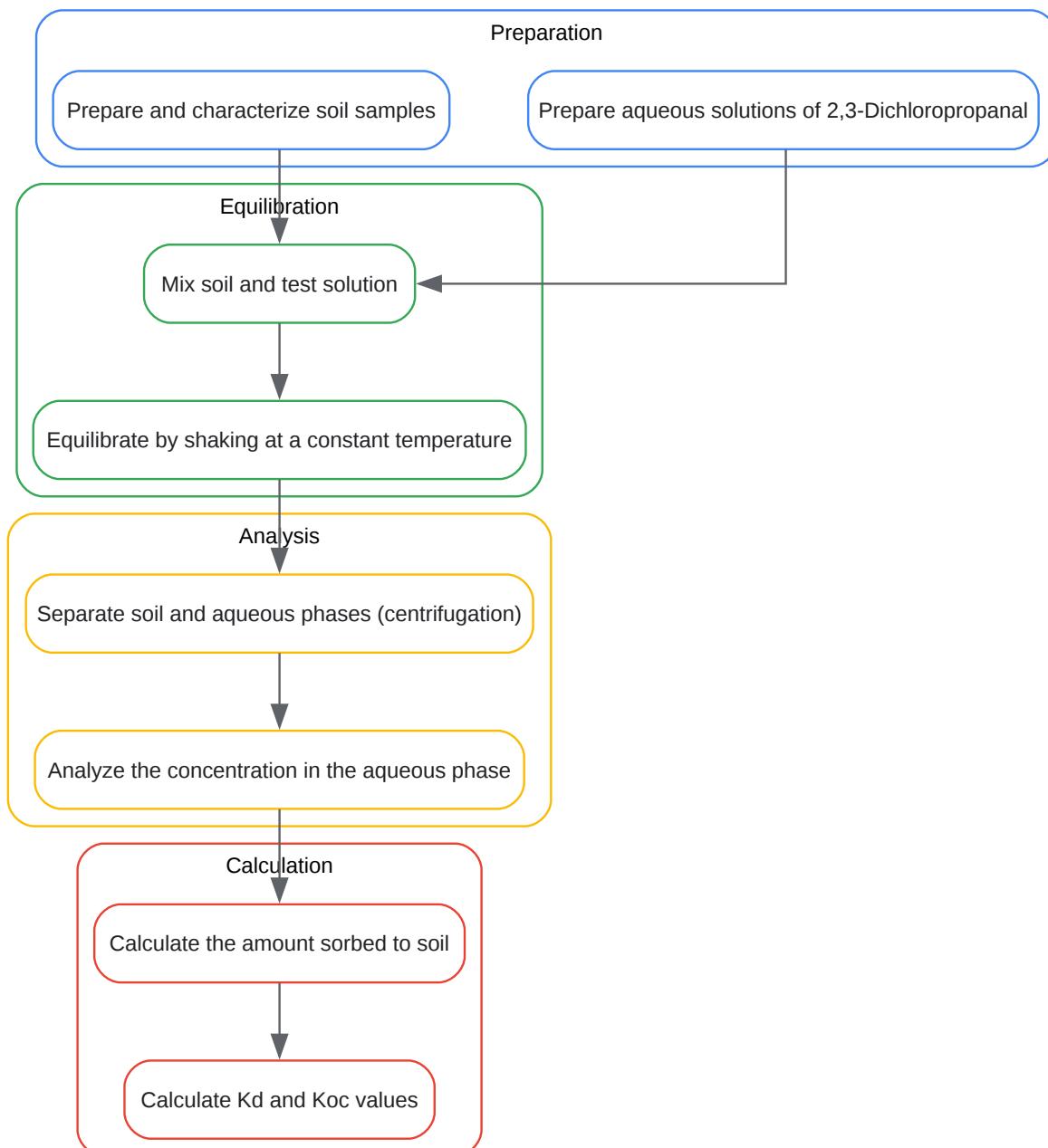
Abiotic degradation processes, including hydrolysis and photolysis, are significant determinants of the environmental persistence of organic compounds.

Hydrolysis

Direct experimental data on the hydrolysis rate of **2,3-Dichloropropanal** is not readily available in the literature. However, as a chlorinated aldehyde, it is expected to undergo hydrolysis. The rate of hydrolysis is likely to be pH-dependent. For comparison, the related compound 1,3-dichloropropene has a hydrolysis half-life of 9.8 days at 20°C in deionized water^[5]. Given the reactivity of the aldehyde functional group, the hydrolysis rate of **2,3-Dichloropropanal** may be significant under certain environmental conditions.

A standardized method for determining the rate of hydrolysis as a function of pH is outlined in the OECD Test Guideline 111[6][7][8]. A general workflow for such an experiment is depicted below.



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